

An In-depth Technical Guide to the JX040 Sensitive Gate SCR

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: JX040
Cat. No.: B608285

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This technical guide provides a detailed overview of the **JX040** series, a sensitive gate Silicon Controlled Rectifier (SCR). The **JX040** is designed for applications requiring high dv/dt rates and robust resistance to electromagnetic interference, making it particularly suitable for use in residual current circuit breakers, igniters, and other power control circuits. This document is intended for researchers, scientists, and professionals in electronic engineering and component application.

Core Electrical Characteristics

The **JX040** series is characterized by its stable performance across a range of operating conditions. A summary of its absolute maximum ratings and key electrical characteristics is provided below. These values are critical for ensuring reliable and safe operation within specified limits.

Data Presentation: Maximum Ratings and Electrical Specifications

The following tables summarize the key quantitative data for the **JX040** series SCR, based on the manufacturer's datasheets.^{[1][2]}

Absolute Maximum Ratings

Parameter	Symbol	Value	Unit
Repetitive Peak Off-State Voltage	VDRM	600	V
Repetitive Peak Reverse Voltage	VRRM	600	V
RMS On-State Current	IT(RMS)	4	A
Non-Repetitive Surge Peak On-State Current (tp=10ms)	ITSM	30	A
Critical Rate of Rise of On-State Current	dI/dt	50	A/μs
Peak Gate Current (tp=20μs, Tj=110°C)	IGM	1.2	A
Peak Gate Power (tp=20μs, Tj=110°C)	PGM	2	W
Average Gate Power Dissipation (Tj=110°C)	PG(AV)	0.2	W
Operating Junction Temperature Range	Tj	-40 to 110	°C
Storage Junction Temperature Range	Tstg	-40 to 150	°C

Static Electrical Characteristics (Tj=25°C unless otherwise specified)

Parameter	Symbol	Test Condition	Max Value	Unit
Peak On-State Voltage	VTM	IT=8A, tp=380μs	1.5	V
Peak Off-State Current	IDRM	VD=VDRM, VR=VRRM	5	μA
Peak Reverse Current	IRRM	VD=VDRM, VR=VRRM	5	μA
Gate Trigger Current	IGT	VD=12V, RL=33Ω	200	μA
Gate Trigger Voltage	VGT	VD=12V, RL=33Ω	0.8	V
Holding Current	IH	IT=0.05A	5	mA
Latching Current	IL	IG=1.2 IGT	6	mA

Experimental Protocols: Test Conditions for Electrical Characteristics

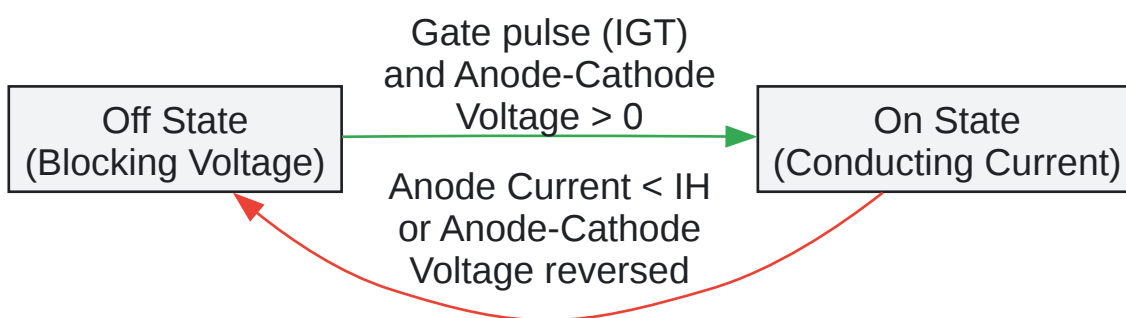
The electrical characteristics of the **JX040** SCR are determined under specific test conditions as outlined in the manufacturer's documentation.^{[1][2]} These protocols ensure consistency and comparability of the component's performance metrics.

- Gate Trigger Current (IGT) and Gate Trigger Voltage (VGT): These parameters are measured with a drain voltage (VD) of 12V and a load resistance (RL) of 33Ω.
- Peak On-State Voltage (VTM): This is determined with a forward current (IT) of 8A for a pulse duration (tp) of 380μs.
- Holding Current (IH): The holding current is measured at an on-state current (IT) of 0.05A.
- Latching Current (IL): This is tested with a gate current (IG) that is 1.2 times the gate trigger current (IGT).

- Critical Rate of Rise of Off-State Voltage (dV/dt): This is measured with a drain voltage (VD) at two-thirds of the VDRM, a junction temperature (Tj) of 110°C, and a gate-cathode resistance (RGK) of 1KΩ.

Operational Logic and State Transitions

The fundamental operation of the **JX040** SCR involves transitioning between a non-conducting (off) state and a conducting (on) state. The following diagram illustrates the logical relationship and the conditions required for these state changes.



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SCR Operational States

The diagram above illustrates the two primary operational states of the **JX040** SCR. The device remains in the "Off State," blocking voltage, until a sufficient gate current (IGT) is applied while the anode-to-cathode voltage is positive. This triggers the transition to the "On State," where it conducts current. The SCR will return to the "Off State" if the anode current drops below the holding current (IH) or if the anode-to-cathode voltage is reversed.

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References

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- [2. jjm.com \[jjm.com\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to the JX040 Sensitive Gate SCR]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b608285/docs#an-in-depth-technical-guide-to-the-jx040-sensitive-gate-scr>]

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